

Triphenylphosphinechlorogold molecular weight and formula

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Compound of Interest

Compound Name: Triphenylphosphinechlorogold

Cat. No.: B15546720

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An In-depth Technical Guide to **Triphenylphosphinechlorogold(I)**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and synthetic methodologies for **triphenylphosphinechlorogold(I)**, a key reagent in gold-catalyzed organic synthesis and a compound of interest for medicinal chemistry applications.

Core Physicochemical Data

Triphenylphosphinechlorogold(I), with the chemical formula $C_{18}H_{15}AuClP$, is a colorless solid commonly used as a stable precursor for catalytically active gold(I) species.^[1] Its key quantitative properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	$C_{18}H_{15}AuClP$	[1]
Molecular Weight	494.71 g/mol	[1]
Appearance	Colorless solid	[1]
Melting Point	236–237 °C	[1]
Density	1.97 g/cm ³	[1]

Synthetic Experimental Protocol

The synthesis of **triphenylphosphinechlorogold(I)** can be achieved through several methods. A common and effective procedure involves the reduction of chloroauric acid with triphenylphosphine. An alternative method involves the displacement of a labile ligand from a gold(I) complex, such as chloro(pyridine)gold(I), with triphenylphosphine.

Protocol: Synthesis from a Labile Gold(I) Precursor

This protocol is adapted from a general procedure for the synthesis of chloro(phosphine)gold(I) complexes.^[2]

Materials:

- Chloro(pyridine)gold(I) or a similar precursor (e.g., (dimethyl sulfide)gold(I) chloride)
- Triphenylphosphine (PPh_3)
- Dichloromethane (DCM), analytical grade
- Diethyl ether or hexane
- Standard laboratory glassware (round-bottom flask, etc.)
- Magnetic stir plate and stir bar

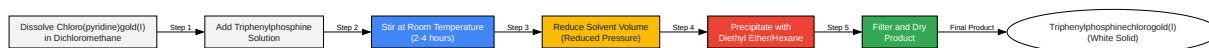
Procedure:

- In a round-bottom flask, dissolve 1 equivalent of the chloro(pyridine)gold(I) precursor in dichloromethane.
- To this solution, add a solution of 1 equivalent of triphenylphosphine in dichloromethane.
- Stir the resulting mixture at room temperature for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the volume of the solvent is reduced under reduced pressure.
- The product is precipitated by the addition of diethyl ether or hexane.

- The resulting white solid is collected by filtration, washed with a small amount of diethyl ether, and dried under vacuum.[2]

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **triphenylphosphinechlorogold(I)** from a labile gold(I) precursor.



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References

- 1. Chloro(triphenylphosphine)gold(I) - Wikipedia [en.wikipedia.org]
- 2. benchchem.com [benchchem.com]
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